

Ethyl 2-(3-ethoxyxan-4-yl)acetate synthesis pathway

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-(3-ethoxyxan-4-yl)acetate*

Cat. No.: *B2513416*

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Overall Proposed Synthesis Pathway

The multi-step synthesis transforms a simple cyclic ketone into the target molecule through a series of reliable and high-yielding reactions.



Dissolve Tetrahydropyran-4-one in Diethyl Ether

Add NBS and Ammonium Acetate

Stir at 25°C

Monitor by TLC

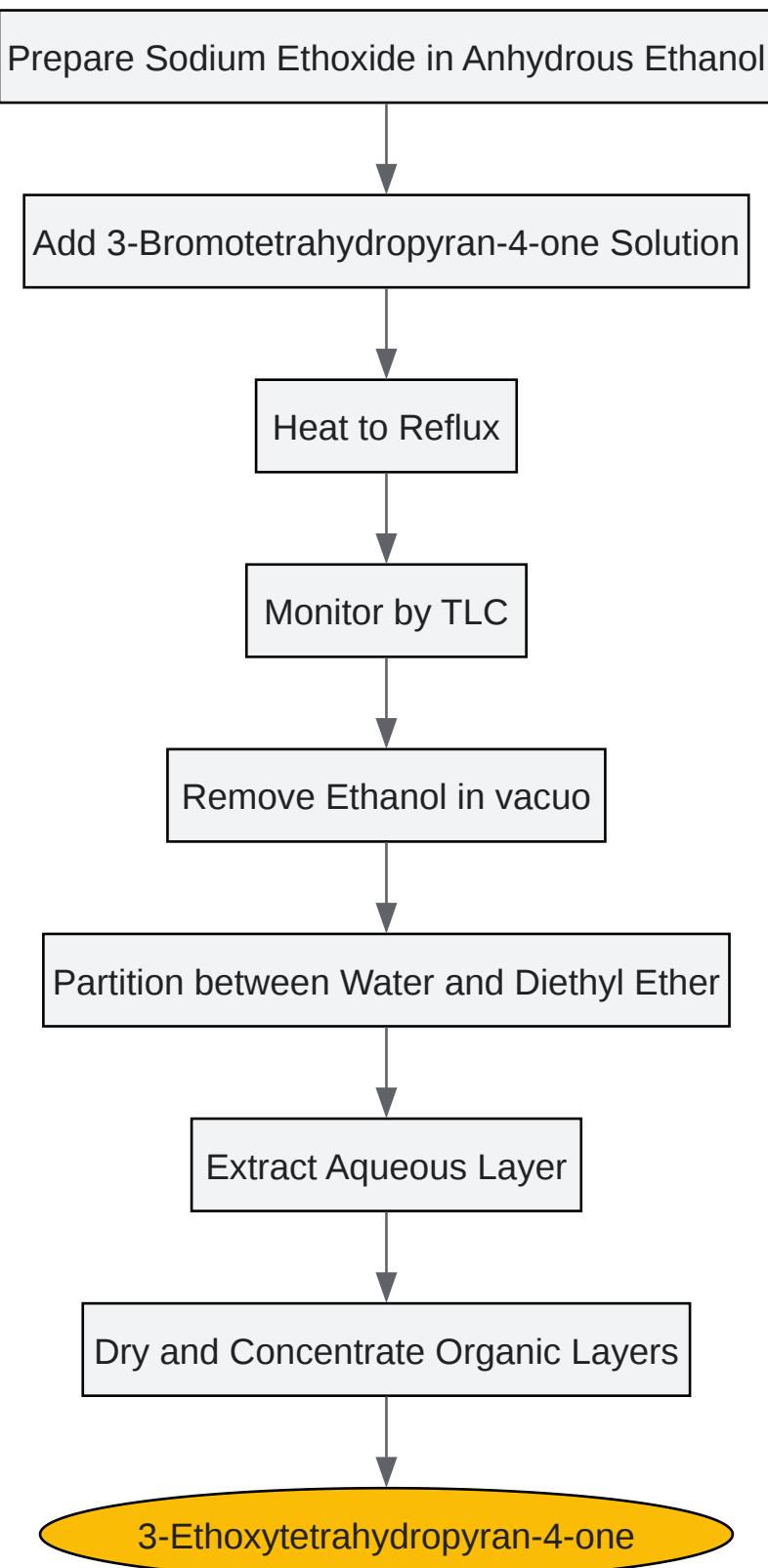
Filter to Remove Succinimide

Wash with Water and Brine

Dry over Na_2SO_4

Concentrate in vacuo

3-Bromotetrahydropyran-4-one



Prepare Phosphonate Ylide with NaH and Triethyl Phosphonoacetate in THF

Add 3-Ethoxytetrahydropyran-4-one Solution at 0°C

Warm to Room Temperature

Monitor by TLC

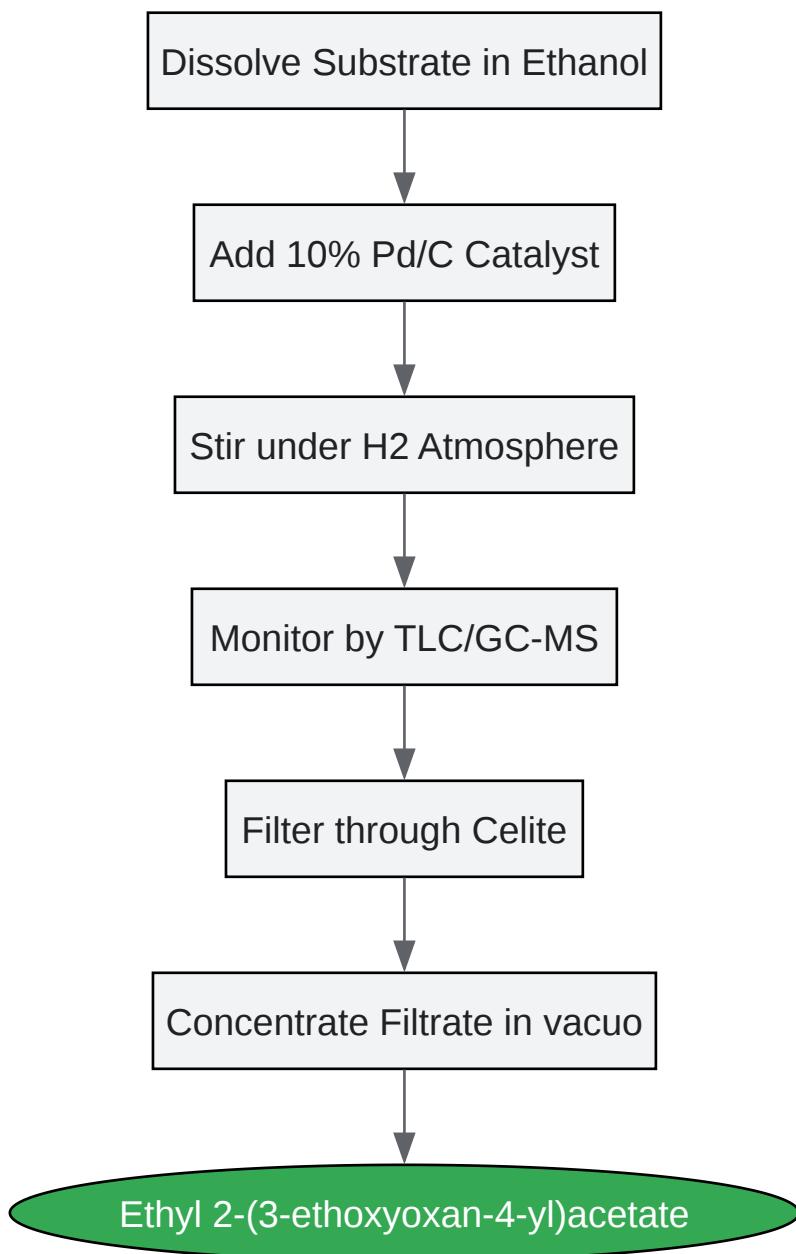
Quench with Saturated NH4Cl (aq)

Extract with Ethyl Acetate

Dry and Concentrate Organic Layers

Purify by Column Chromatography

Ethyl 2-(3-ethoxyoxan-4-ylidene)acetate



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